ARA290 Peptide: Detailed Application Notes and Protocols for Synthesis and Purification

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Compound of Interest

Compound Name: *ARA290*

Cat. No.: *B8209730*

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Introduction

ARA290, also known as Cibinetide, is a synthetic 11-amino acid peptide derived from the helix-B domain of erythropoietin (EPO).[1] It has been engineered to retain the tissue-protective and anti-inflammatory properties of EPO without stimulating erythropoiesis (red blood cell production).[1][2] **ARA290** selectively activates the innate repair receptor (IRR), a heterodimer of the EPO receptor and the β-common receptor (CD131), which is upregulated in response to tissue injury or inflammation.[2][3][4] This selective activation triggers anti-inflammatory and cytoprotective signaling cascades, making **ARA290** a promising therapeutic candidate for a variety of conditions, including neuropathic pain, diabetes, and autoimmune disorders.[2][5][6]

This document provides detailed application notes and protocols for the chemical synthesis and subsequent purification of the **ARA290** peptide for research and development purposes.

ARA290 Peptide Specifications

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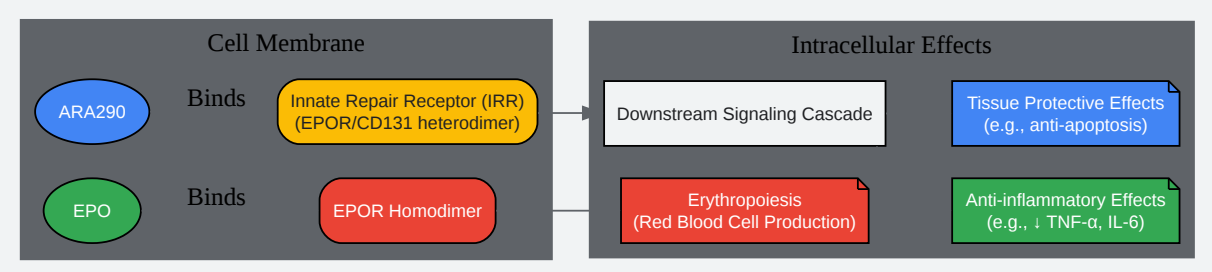
Characteristic	Value	Reference
Amino Acid Sequence	Pyr-Glu-Gln-Leu-Glu-Arg-Ala-Leu-Asn-Ser-Ser-OH	[2][7][8][9][10][11]
Molecular Formula	$C_{51}H_{84}N_{16}O_{21}$	[2][7][10][11]
Molecular Weight	~1257.3 Da	[2][5][7][11]
Appearance	White to off-white lyophilized powder	
Purity (typical)	≥95-98% by HPLC	[7]
Storage (Lyophilized)	-20°C to -80°C, protected from light and moisture	
Reconstitution	Recommended in sterile, distilled water or a suitable buffer.	[12]

Signaling Pathway of **ARA290**

ARA290 exerts its therapeutic effects by binding to the Innate Repair Receptor (IRR). This receptor is a heterodimer composed of the erythropoietin receptor (EPOR) and the β-common receptor (CD131). Upon tissue injury or stress, the expression of IRR is upregulated. The binding of **ARA290** to the IRR initiates a downstream signaling cascade that leads to anti-inflammatory, anti-apoptotic (cell survival), and tissue-protective effects. This is distinct from the action of EPO, which primarily activates EPOR homodimers, leading to erythropoiesis.



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Caption: **ARA290** signaling through the Innate Repair Receptor.

Experimental Protocols

I. Solid-Phase Peptide Synthesis (SPPS) of **ARA290**

This protocol describes the synthesis of **ARA290** on a solid support using Fmoc (9-fluorenylmethyloxycarbonyl) chemistry. The synthesis proceeds from the C-terminus (Serine) to the N-terminus (Pyroglutamate).

Materials and Reagents:

- Rink Amide resin
- Fmoc-protected amino acids: Fmoc-Ser(tBu)-OH, Fmoc-Asn(Trt)-OH, Fmoc-Leu-OH, Fmoc-Ala-OH, Fmoc-Arg(Pbf)-OH, Fmoc-Gln(Trt)-OH, Fmoc-Glu(OtBu)-OH
- Pyroglutamic acid (Pyr-OH)
- Coupling reagents: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate), HOBt (Hydroxybenzotriazole)
- Base: DIPEA (N,N-Diisopropylethylamine)
- Deprotection solution: 20% piperidine in DMF (N,N-Dimethylformamide)
- Solvents: DMF, DCM (Dichloromethane), Methanol
- Washing solvents: DMF, DCM
- Cleavage cocktail: Trifluoroacetic acid (TFA), Triisopropylsilane (TIS), Water (e.g., 95:2.5:2.5 v/v/v)
- Cold diethyl ether
- Solid-phase synthesis vessel

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- Shaker or automated peptide synthesizer

Experimental Workflow for SPPS:

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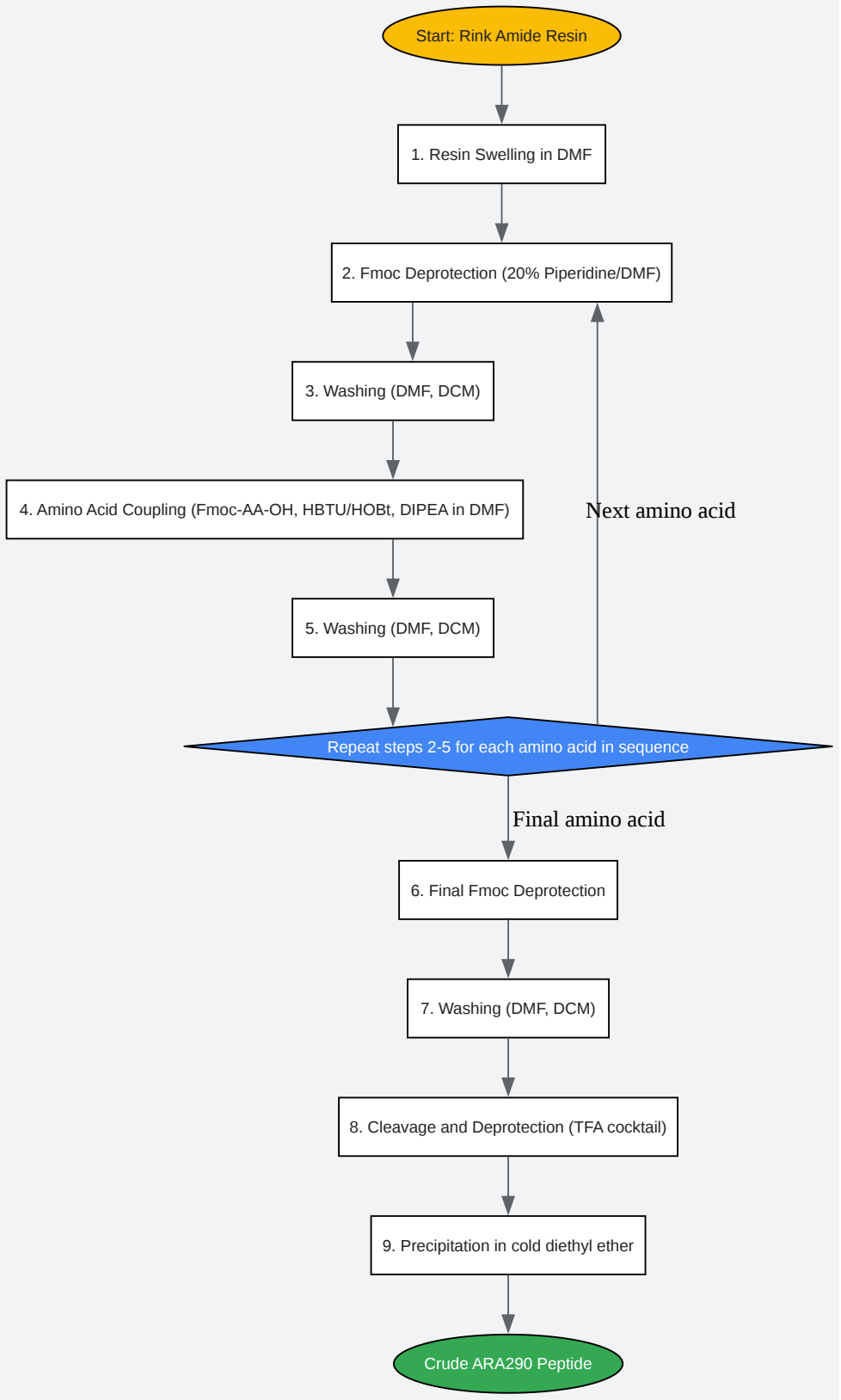

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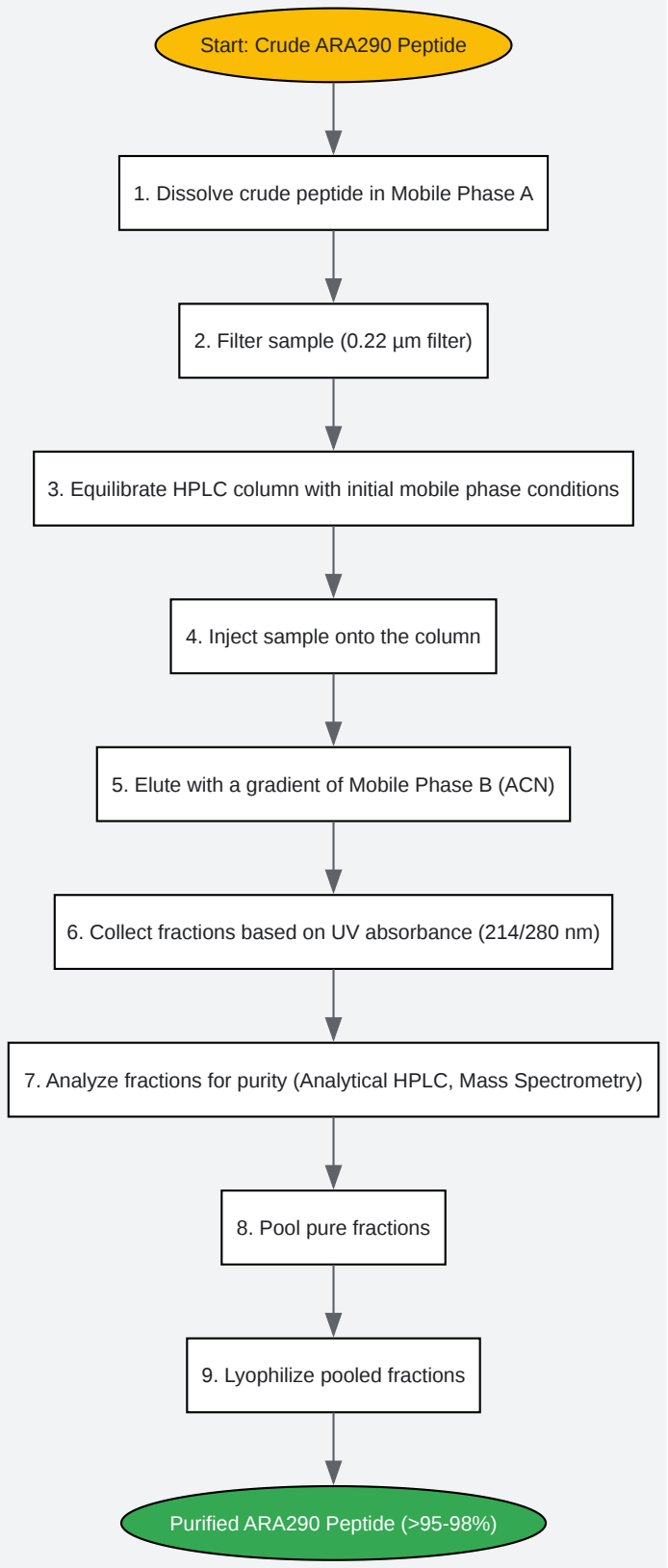

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